

# Safety, handling, and storage of 2,6-Dibromopyridine 1-oxide

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## Compound of Interest

Compound Name: 2,6-Dibromopyridine 1-oxide

Cat. No.: B189622

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An In-depth Technical Guide to the Safety, Handling, and Storage of **2,6-Dibromopyridine 1-oxide**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the safety, handling, and storage of **2,6-Dibromopyridine 1-oxide**, a versatile synthetic intermediate.<sup>[1][2]</sup> This document is intended for professionals in research and drug development, offering detailed information on the compound's properties, associated hazards, and procedural guidelines for safe use. It includes quantitative data, detailed experimental protocols, and visual workflows to ensure clarity and promote a safe laboratory environment. While the toxicological properties of this specific material have not been fully investigated, this guide compiles the most current data and best practices.<sup>[3]</sup>

## Chemical and Physical Properties

**2,6-Dibromopyridine 1-oxide** is a colorless, solid chemical compound with the molecular formula  $C_5H_3Br_2NO$ .<sup>[1]</sup> It is recognized for its high reactivity, making it a valuable building block in organic synthesis and for forming coordination complexes with metal ions.<sup>[1]</sup>

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>3</sub> Br <sub>2</sub> NO	[1]
Molecular Weight	252.89 g/mol	[1]
Appearance	Colorless solid / White to light yellow crystalline powder	[1][4]
Melting Point	182.0 to 186.0 °C	[1]
Boiling Point	387.1°C at 760 mmHg	[1]
Density	2.15 g/cm <sup>3</sup>	[1]
Flash Point	187.9°C	[1]
Vapor Pressure	7.55E-06 mmHg at 25°C	[1]
Refractive Index	1.652	[1]
pKa	-2.26±0.10 (Predicted)	[1]
CAS Number	25373-69-7	[1]

## Safety and Hazard Information

Due to its reactivity and potential toxicity, **2,6-Dibromopyridine 1-oxide** must be handled with caution to mitigate health and environmental risks.[1] The information below is supplemented with data for the closely related precursor, 2,6-Dibromopyridine, as comprehensive toxicological data for the N-oxide is limited.

## GHS Hazard Classification

- Acute Toxicity, Oral (Category 2/3): Fatal or toxic if swallowed.[5][6][7][8]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[5][6][7][9]
- Serious Eye Damage/Eye Irritation (Category 2): Causes serious eye irritation.[5][6][7][9]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[5][6][7][9]

- Hazardous to the Aquatic Environment, Long-Term Hazard (Category 2): Toxic to aquatic life with long lasting effects.[5]

## First Aid Measures

Immediate medical attention is required in all cases of exposure.[3][9]

- Ingestion: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.[3][9] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[3][10]
- Inhalation: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3][9] If not breathing, give artificial respiration.[9] If breathing is difficult, give oxygen.[3][10]
- Skin Contact: IF ON SKIN: Wash with plenty of soap and water for at least 15 minutes.[9][10] If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[9]
- Eye Contact: IF IN EYES: Rinse cautiously with water for several minutes.[9] Remove contact lenses, if present and easy to do. Continue rinsing.[9] If eye irritation persists, get medical advice/attention.[9]

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10][11]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[10][11] These may include carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen bromide gas.[9]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved or equivalent, and full protective gear.[10]

## Handling and Storage

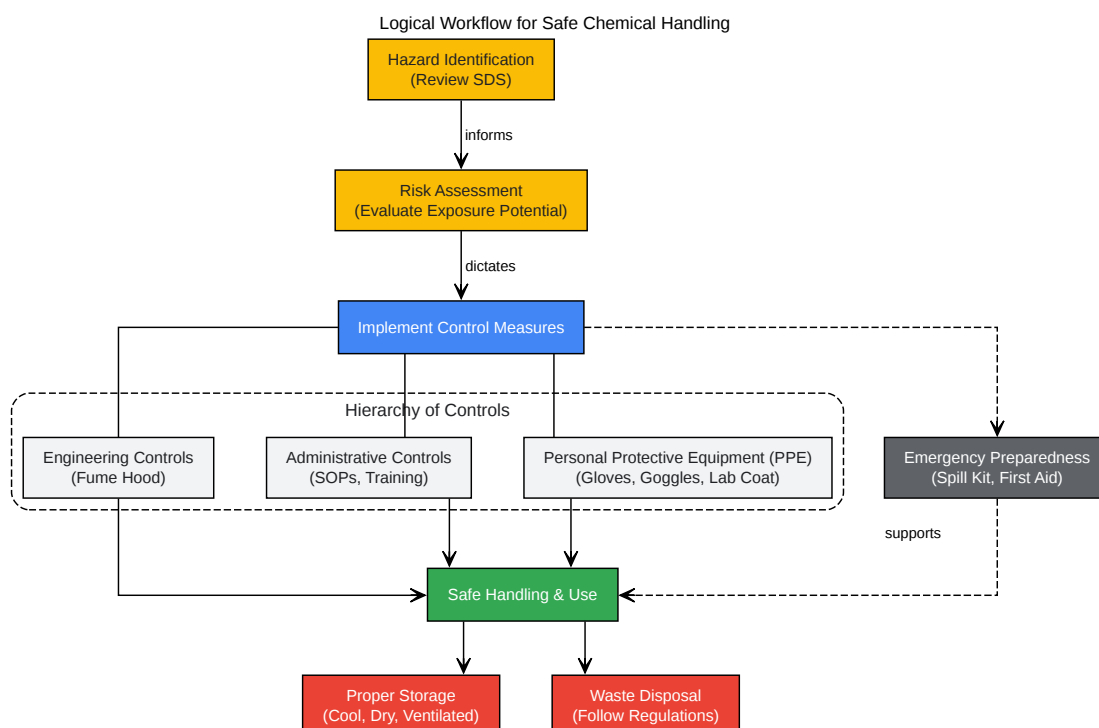
Adherence to a strict protocol is essential for the safe handling and storage of this compound.  
[3]

## Safe Handling

- Engineering Controls: Conduct all handling within a certified chemical fume hood to control airborne levels.<sup>[3]</sup> Ensure an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.<sup>[3][9][10]</sup>
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety glasses or goggles.<sup>[11]</sup>
  - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.<sup>[11]</sup>
  - Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.<sup>[9]</sup>
- General Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.<sup>[3][5][9]</sup> Do not eat, drink, or smoke in the handling area.<sup>[3][5]</sup>

## Storage

- Conditions: Store in a cool, dry, and well-ventilated area in the original, tightly closed container.<sup>[3][5][9]</sup> A recommended storage temperature is 2-8°C.<sup>[1]</sup>
- Incompatibilities: Store away from incompatible substances such as strong oxidizing agents, strong acids, and bases.<sup>[3][9]</sup>
- Security: Store in a locked-up area to restrict access to authorized personnel only.<sup>[3][9]</sup>



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Caption: Logical workflow for safe chemical handling procedures.

## Experimental Protocols

**2,6-Dibromopyridine 1-oxide** is a key intermediate. The following protocols describe its synthesis and subsequent reactions. The protocols for cross-coupling reactions utilize the related compound 2,6-Dibromopyridine, which serves as a common precursor and demonstrates the typical reactivity of the C-Br bonds.[\[12\]](#)[\[13\]](#)

### Synthesis of 2,6-Dibromopyridine 1-oxide

A historical method for the synthesis of **2,6-dibromopyridine 1-oxide** involves the direct oxidation and bromination of pyridine-N-oxide.[\[2\]](#)

- Reagents: Pyridine-N-oxide, Mercuric acetate, Acetic acid, Sodium chloride, Bromine.
- Methodology:
  - Heat pyridine-N-oxide with mercuric acetate in acetic acid.
  - Treat the resulting mixture with sodium chloride.
  - Introduce bromine to the solution.
  - The reaction yields a mixture containing 2-bromo- and 2,6-dibromopyridine-N-oxide.[\[2\]](#)
  - Purify the product using appropriate chromatographic techniques.

### Deoxygenation of Pyridine N-Oxides (General Protocol)

Visible light-induced deoxygenation provides a modern and efficient method to convert pyridine N-oxides back to the corresponding pyridines.[\[14\]](#)

- Reagents & Equipment: Pyridine N-oxide substrate (0.2 mmol), Thioxanthen-9-one (TX, 5 mol %), Triflic acid (TfOH, 5 mol %), Anhydrous acetone (c = 0.02 M), 404 nm LEDs (30 W), Argon atmosphere.
- Methodology:
  - Combine the pyridine N-oxide substrate, TX, and TfOH in a reaction vessel.

- Add anhydrous acetone under an argon atmosphere.
- Irradiate the mixture with 404 nm LEDs at room temperature.[\[14\]](#)
- Monitor the reaction for completion.
- Isolate the deoxygenated pyridine product.[\[14\]](#)

## Buchwald-Hartwig Amination of 2,6-Dibromopyridine (Illustrative Protocol)

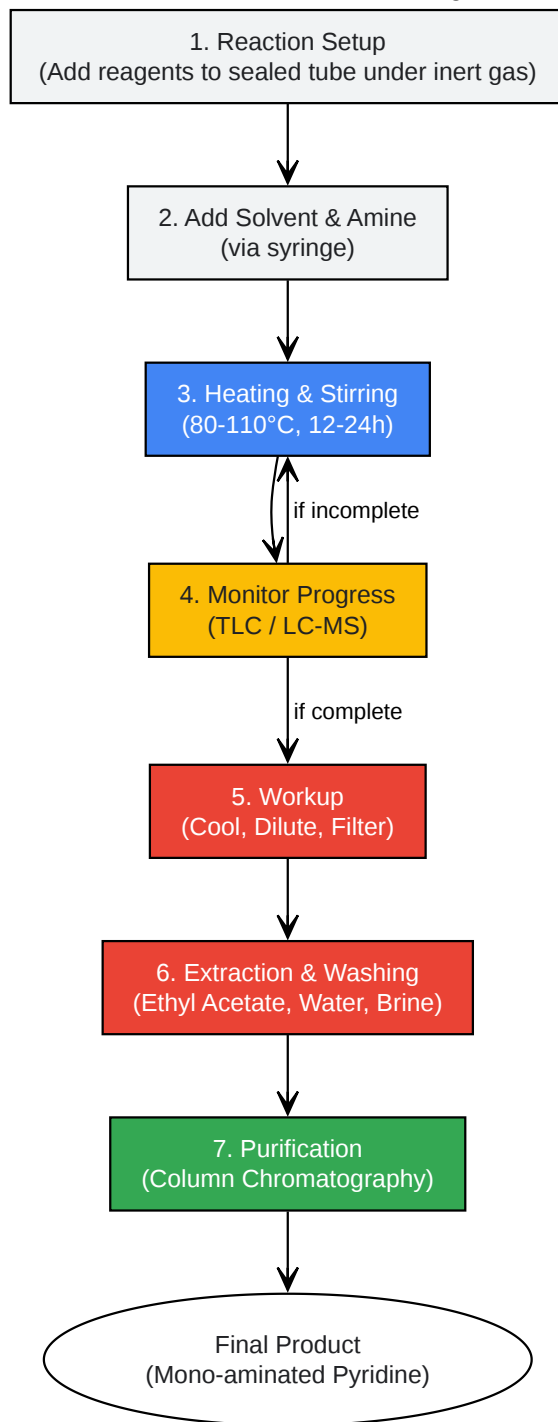
This protocol demonstrates a key C-N bond-forming reaction, which is crucial for synthesizing aminopyridine derivatives.[\[12\]](#)

- Reagents & Equipment: 2,6-dibromopyridine (1.0 eq.), Amine (e.g., morpholine, 1.2 eq.), Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ , 0.02 eq.), Phosphine ligand (e.g., dppp, 0.04 eq.), Sodium tert-butoxide ( $\text{NaOtBu}$ , 1.4 eq.), Anhydrous toluene or dioxane, Oven-dried sealed tube, Argon or Nitrogen gas.
- Methodology:
  - In an oven-dried sealed tube, add 2,6-dibromopyridine, sodium tert-butoxide,  $\text{Pd}(\text{OAc})_2$ , and the phosphine ligand.[\[12\]](#)
  - Evacuate and backfill the tube with an inert gas (argon or nitrogen) three times.[\[12\]](#)
  - Add the anhydrous solvent and the amine via syringe.[\[12\]](#)
  - Seal the tube and heat the reaction mixture to 80-110°C with vigorous stirring for 12-24 hours.[\[12\]](#)
  - Monitor reaction progress by TLC or LC-MS.
  - After completion, cool the reaction to room temperature.
  - Dilute the mixture with ethyl acetate and filter through a pad of Celite.

- Wash the filtrate with water and brine, dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.[\[12\]](#)



## General Workflow for Buchwald-Hartwig Amination



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Caption: A generalized workflow for the synthesis of aminopyridines.

# Accidental Release and Disposal

## Accidental Release

- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[3][11]
- Cleanup: Wear full PPE. For minor spills, use dry cleanup procedures. Sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal. [3][5]

## Waste Disposal

- Collection: Collect all waste containing **2,6-Dibromopyridine 1-oxide** in a designated, properly labeled, and sealed hazardous waste container.[3]
- Disposal: Dispose of contents and container in accordance with all local, regional, national, and international regulations. This material should be disposed of at an approved waste disposal plant.[3][9] Do not dispose of it as an unused product.[3]

## Conclusion

**2,6-Dibromopyridine 1-oxide** is a reactive and useful compound in synthetic chemistry. Its handling requires a thorough understanding of its potential hazards and the implementation of stringent safety protocols. By following the guidelines outlined in this document, researchers, scientists, and drug development professionals can minimize risks and ensure a safe working environment. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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